

Application Notes and Protocols for A-286982 Studies

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Compound of Interest

Compound Name: A-286982

Cat. No.: B1664729

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Introduction

A-286982 is a potent, allosteric inhibitor of the interaction between Lymphocyte Function-Associated Antigen-1 (LFA-1) and Intercellular Adhesion Molecule-1 (ICAM-1).^[1] This interaction is a critical component of the immune response, mediating leukocyte adhesion to endothelial cells and subsequent extravasation to sites of inflammation. By targeting this interaction, **A-286982** presents a promising therapeutic strategy for a variety of inflammatory and autoimmune diseases. These application notes provide detailed protocols for key in vitro assays to characterize the activity of **A-286982** and a guide for its use in in vivo studies.

Mechanism of Action

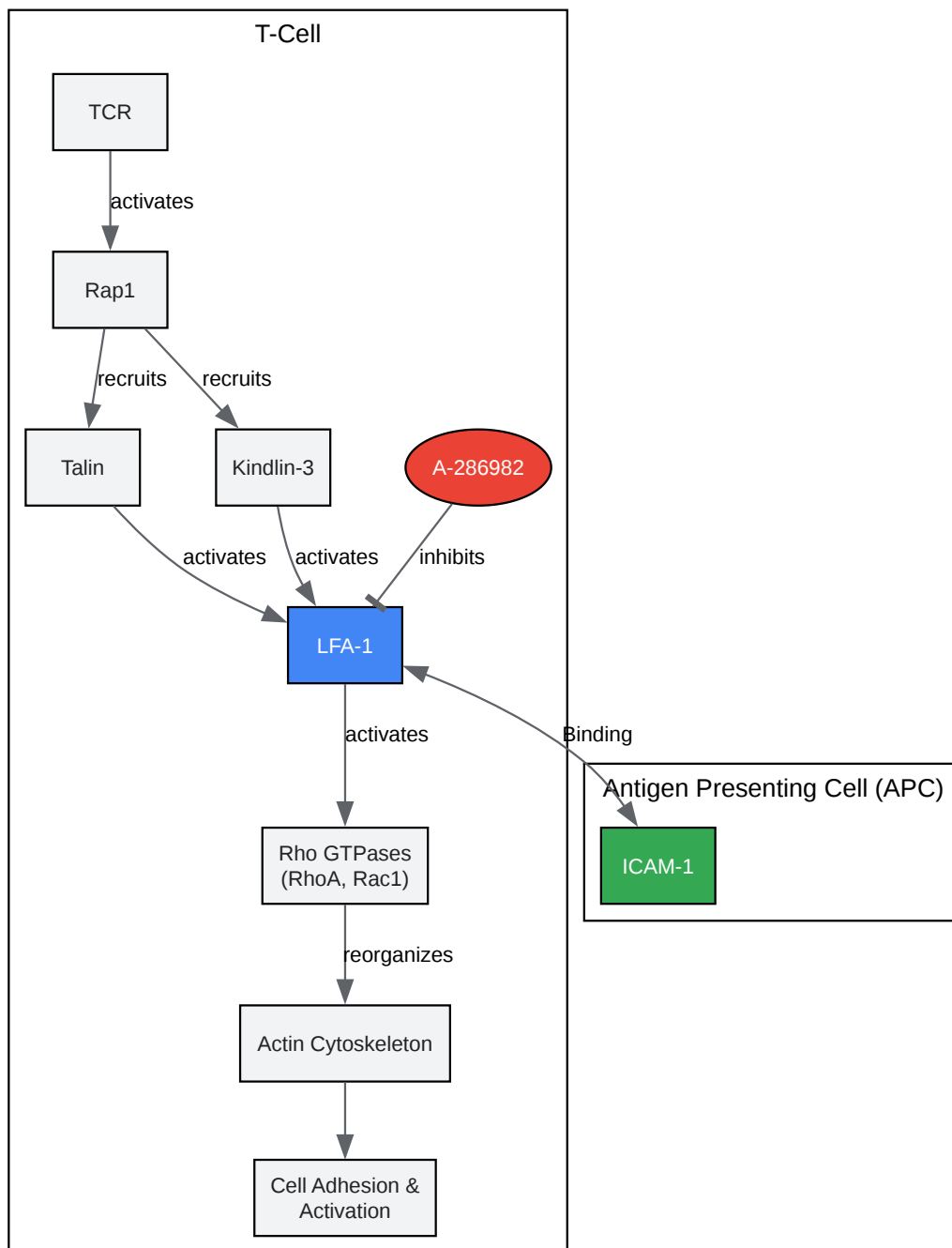
A-286982 functions as an allosteric inhibitor, binding to the I domain allosteric site (IDAS) on the α L subunit of LFA-1.^[1] This binding induces a conformational change in LFA-1 that reduces its affinity for ICAM-1, thereby preventing the cell-cell adhesion necessary for immune cell trafficking and activation.

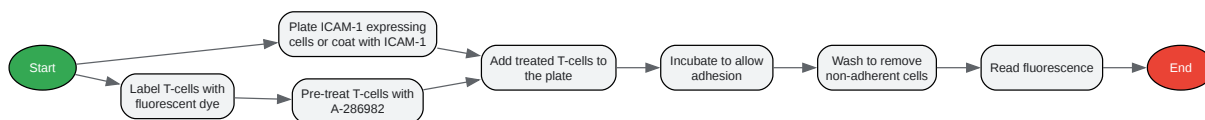
Signaling Pathway

The interaction of LFA-1 with ICAM-1 initiates downstream signaling cascades that are crucial for T-cell activation and adhesion. Upon T-cell receptor (TCR) stimulation, "inside-out" signaling

leads to the activation of small GTPases like Rap1. Activated Rap1 recruits talin and kindlin-3 to the cytoplasmic tail of the LFA-1 β 2 subunit, causing a conformational change that increases LFA-1's affinity for ICAM-1. The binding of LFA-1 to ICAM-1 then triggers "outside-in" signaling, which involves the activation of downstream effectors such as Rho family GTPases (RhoA and Rac1), leading to cytoskeletal reorganization and strengthened cell adhesion.

LFA-1/ICAM-1 Signaling Pathway





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References

- 1. medchemexpress.com [medchemexpress.com]
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